

Application Notes and Protocols: Preparation of Olsalazine-d3,15N₂ Stock Solutions

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Compound of Interest

Compound Name: Olsalazine-d3,15N

Cat. No.: B12377649

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Introduction

Olsalazine is an anti-inflammatory agent used in the treatment of ulcerative colitis.[1][2] It is a prodrug of mesalazine (5-aminosalicylic acid or 5-ASA), which means it is converted into its active form in the body.[1][3] Olsalazine itself consists of two mesalazine molecules linked by an azo bridge.[3] This bond is cleaved by bacteria in the colon, releasing the active 5-ASA to exert its therapeutic effects locally. Isotopically labeled compounds, such as **Olsalazine-d3,15N₂**, are essential tools in drug metabolism and pharmacokinetic (DMPK) studies, serving as internal standards for quantitative analysis by mass spectrometry.

This document provides a detailed protocol for the preparation of stock solutions of **Olsalazine-d3,15N₂**. Adherence to this protocol is crucial for ensuring the accuracy and reproducibility of experimental results.

Quantitative Data Summary

For accurate preparation of stock solutions, it is imperative to refer to the Certificate of Analysis (CoA) provided by the supplier for the specific lot of **Olsalazine-d3,15N₂** being used. The

following table summarizes key quantitative data for Olsalazine sodium, the parent compound, which should be adjusted based on the CoA of the isotopically labeled analog.

Parameter	Value	Source
Chemical Name	Disodium 3,3'-diazenediylbis(6-hydroxybenzoate)-d ₃ ,15N ₂	N/A
Molecular Formula	C ₁₄ H ₅ D ₃ N ₂ O ₆ · 2Na (Note: Nitrogen is ¹⁵ N)	Adapted from
Molecular Weight	To be obtained from the Certificate of Analysis	N/A
CAS Number	To be obtained from the supplier	N/A
Appearance	White to beige powder	
Solubility (in Water)	2 mg/mL (for Olsalazine sodium)	
Storage Temperature	2-8°C	

Note: The molecular weight of **Olsalazine-d₃,15N₂** will differ from that of unlabeled Olsalazine sodium (346.20 g/mol). Always use the molecular weight specified on the CoA for calculations.

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Olsalazine-d₃,15N₂**. This concentration is a typical starting point and may be adjusted based on specific experimental requirements.

Materials:

- **Olsalazine-d₃,15N₂** solid

- High-purity solvent (e.g., DMSO, DMF, or a suitable aqueous buffer)
- Calibrated analytical balance
- Volumetric flasks (Class A)
- Pipettes (calibrated)
- Vortex mixer
- Sonicator
- Amber glass vials for storage

Safety Precautions:

- Olsalazine may cause skin, eye, and respiratory irritation.
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

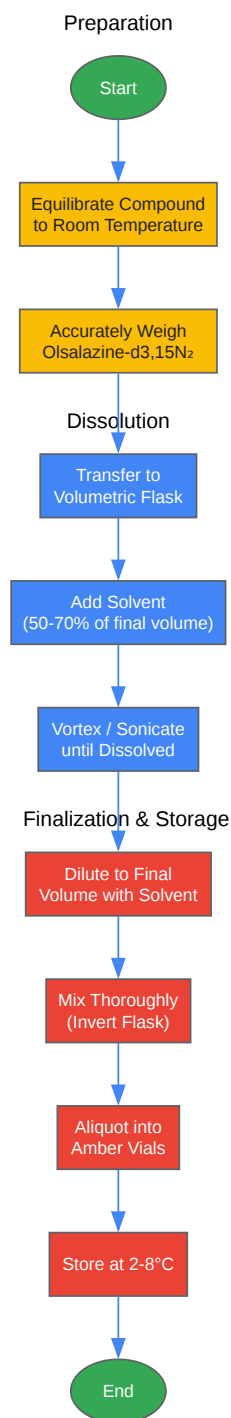
Procedure:

- **Equilibration:** Before weighing, allow the container of **Olsalazine-d3,15N₂** to equilibrate to room temperature for at least 30 minutes. This prevents condensation from affecting the weight measurement.
- **Weighing:** Accurately weigh the desired amount of **Olsalazine-d3,15N₂** using a calibrated analytical balance. For a 1 mg/mL solution, this will be, for example, 1 mg for a final volume of 1 mL. Record the exact weight.
- **Dissolution:** a. Transfer the weighed compound to a clean, dry volumetric flask of the appropriate size. b. Add a small amount of the chosen solvent (e.g., approximately 50-70%

of the final volume) to the flask. c. Gently swirl the flask to wet the powder. d. Vortex the solution for 1-2 minutes to aid dissolution. e. If necessary, sonicate the solution in a water bath for 5-10 minutes to ensure complete dissolution. Visually inspect the solution to ensure no solid particles remain.

- Dilution to Final Volume: a. Once the compound is fully dissolved, add the solvent to the flask until the bottom of the meniscus is level with the calibration mark. b. Cap the flask and invert it 10-15 times to ensure a homogenous solution.
- Aliquoting and Storage: a. Aliquot the stock solution into smaller, single-use amber glass vials to minimize freeze-thaw cycles and protect from light. b. Clearly label each vial with the compound name, concentration, solvent, preparation date, and your initials. c. Store the aliquots at the recommended temperature of 2-8°C. For long-term storage, consult the supplier's recommendations, as storage at -20°C or -80°C may be appropriate.

Diagrams

Workflow for Olsalazine-d3,15N₂ Stock Solution Preparation[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **Olsalazine-d3,15N₂** stock solutions.

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References

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